

3-Bromo-5-fluoropyridine 1-oxide safety and handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Bromo-5-fluoropyridine 1-oxide

Cat. No.: B597494

[Get Quote](#)

An In-depth Technical Guide to the Safety and Handling of **3-Bromo-5-fluoropyridine 1-oxide**

Disclaimer: Specific safety and handling data for **3-Bromo-5-fluoropyridine 1-oxide** is limited. This guide is primarily based on the available data for the closely related parent compound, 3-Bromo-5-fluoropyridine. The toxicological and physical properties are expected to be similar, but this information should be used as a guideline, and a compound-specific Safety Data Sheet (SDS) should be consulted when available.

Introduction

3-Bromo-5-fluoropyridine 1-oxide is a heterocyclic organic compound with applications in medicinal chemistry and materials science.^[1] It serves as a key intermediate in the synthesis of pharmaceuticals, particularly kinase inhibitors, and is also utilized in agrochemical research. ^[1] Given its reactivity and potential hazards, a thorough understanding of its safety and handling protocols is crucial for researchers, scientists, and drug development professionals. This document provides a comprehensive overview of the known hazards, safe handling procedures, and emergency responses associated with this class of compounds.

Hazard Identification and Classification

Based on the data for the parent compound, 3-Bromo-5-fluoropyridine, this chemical is classified as hazardous.^[2] It is harmful if swallowed, causes skin irritation, serious eye damage, and may cause respiratory irritation.^[2]

Table 1: Hazard Identification

Identifier	Information	Reference
GHS Pictograms	Corrosion, Exclamation mark	
Signal Word	Danger	[2]
Hazard Statements	H302: Harmful if swallowed. H315: Causes skin irritation. H318: Causes serious eye damage. H335: May cause respiratory irritation.	[2]
Precautionary Statements	Prevention: P261, P264, P270, P271, P280 Response: P301+P312+P330, P302+P352, P305+P351+P338+P310 Storage: P403+P233, P405 Disposal: P501	[2]

| NFPA Ratings | Health: 3, Flammability: 2, Reactivity: 0 [2] |

Safe Handling and Storage

Proper handling and storage are essential to minimize risk of exposure.

Engineering Controls

Operations involving **3-Bromo-5-fluoropyridine 1-oxide** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[2][3] Emergency eye wash fountains and safety showers must be readily available in the immediate vicinity of any potential exposure.[2]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to prevent contact.

Table 2: Personal Protective Equipment (PPE) Recommendations

Protection Type	Specification	Reference
Eye/Face Protection	Chemical safety goggles or a face shield. Must conform to 29 CFR 1910.133 standards.	[2]
Skin Protection	Compatible, chemical-resistant gloves (e.g., nitrile rubber). A lab coat or protective suit should be worn.	[2] [3]
Respiratory Protection	For operations that may generate dust or aerosols, a NIOSH/MSHA or European Standard EN 149 approved respirator is required.	[2]

| Foot Protection | Safety shoes are recommended. [\[2\]](#) |

Handling Procedures

- Avoid all personal contact, including inhalation of dust, fumes, or vapors.[\[2\]](#)[\[4\]](#)
- Do not eat, drink, or smoke when using this product.[\[2\]](#)
- Wash hands and any exposed skin thoroughly after handling.[\[2\]](#)[\[5\]](#)
- Use only non-sparking tools and ensure proper grounding procedures are followed to avoid static electricity.[\[2\]](#)
- Keep the container tightly closed when not in use.[\[6\]](#)
- Handle empty containers with care as residual vapors may be flammable.[\[2\]](#)

Storage Conditions

- Store in a dry, cool, and well-ventilated area.[\[2\]](#)[\[6\]](#)
- Keep containers tightly sealed.[\[4\]](#)[\[6\]](#)
- Store locked up and away from incompatible materials such as strong oxidizing agents and strong acids.[\[2\]](#)[\[6\]](#)

Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency.

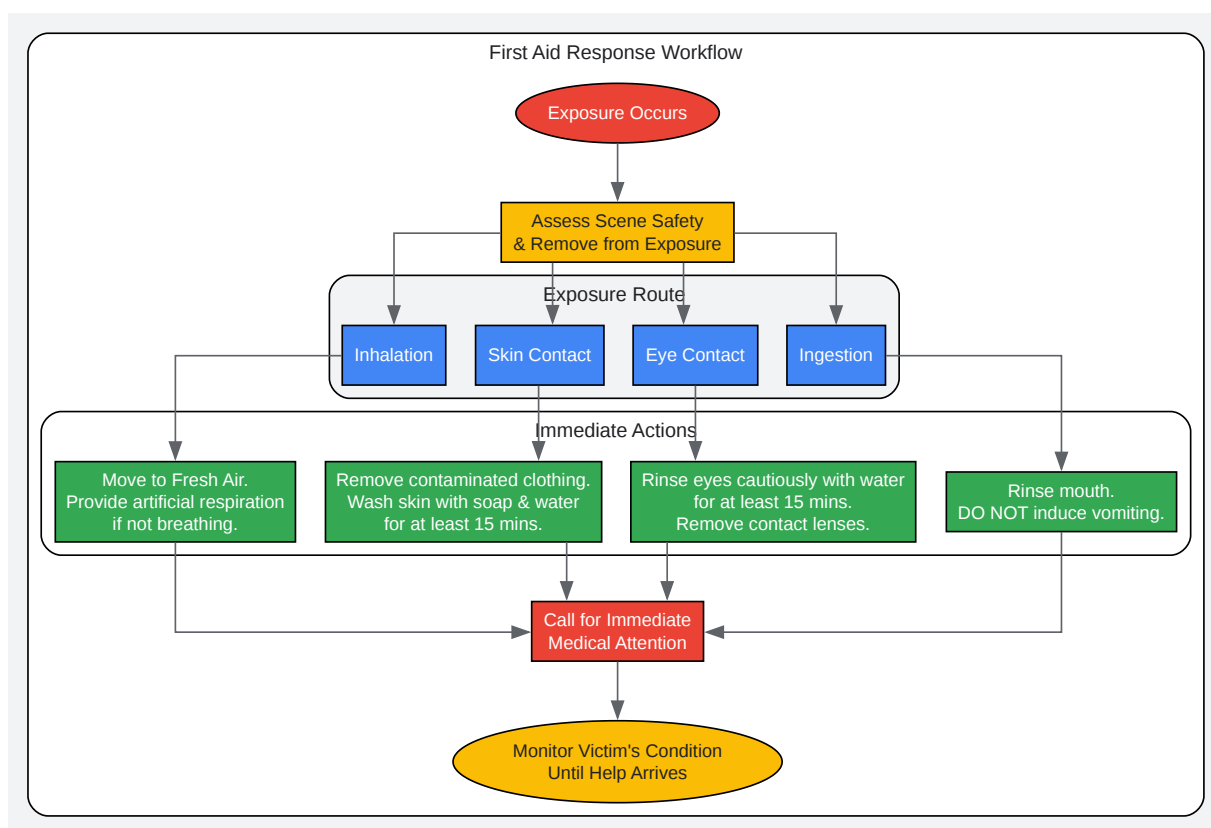
First-Aid Measures

The following first-aid procedures should be followed immediately upon exposure.

Table 3: First-Aid Measures

Exposure Route	First-Aid Procedure	Reference
Inhalation	Move the victim to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.	[2] [7]
Skin Contact	Immediately wash off with plenty of soap and water for at least 15 minutes while removing all contaminated clothing and shoes. Seek immediate medical attention.	[2] [3]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.	[2] [5]

| Ingestion | Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [\[\[2\]](#) |



[Click to download full resolution via product page](#)

Caption: General first aid workflow for chemical exposure.

Firefighting Measures

The parent compound is a combustible solid and may form flammable vapor-air mixtures.[2]

Table 4: Firefighting Measures

Aspect	Guidance	Reference
Suitable Extinguishing Media	Alcohol-resistant foam, carbon dioxide, dry powder, water spray.	[2]
Specific Hazards	Thermal decomposition can generate toxic gases: Carbon oxides, Hydrogen bromide, Hydrogen fluoride, Nitrogen oxides. Dust may explode if confined and exposed to an ignition source.	[2]
Protective Equipment	Wear gas-tight chemically protective clothing in combination with a self-contained breathing apparatus (SCBA).	[2]

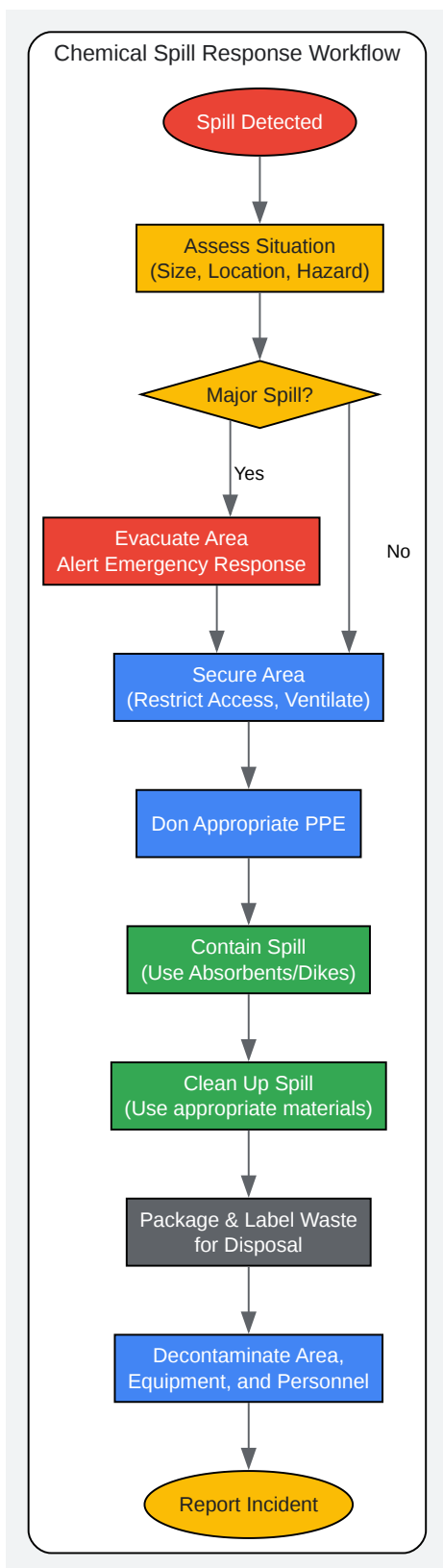
| Firefighting Instructions | Evacuate the area. Fight fire remotely due to the risk of explosion. Use water spray to cool exposed containers. |[2] |

Accidental Release Measures

In the event of a spill, immediate and careful action is required to contain the material and prevent environmental contamination.

- Evacuation and Ventilation: Evacuate all non-essential personnel from the spill area. Ensure the area is well-ventilated.[2]
- PPE: Don the appropriate personal protective equipment as detailed in Table 2, including respiratory protection, chemical-resistant gloves, and eye protection.[2]

- Ignition Source Removal: Eliminate all potential sources of ignition (e.g., sparks, open flames).[\[2\]](#)
- Containment: Stop the leak if it is safe to do so. For larger spills, create a dike for recovery.
[\[2\]](#)
- Cleanup:
 - For solid spills, minimize dust generation.[\[2\]](#)
 - Use explosion-proof equipment for cleanup.[\[2\]](#)
 - Sweep or shovel the spilled material into an appropriate, labeled container for disposal.[\[2\]](#)
 - Absorb small liquid spills with a dry chemical absorbent.[\[2\]](#)
- Decontamination: After the material has been collected, decontaminate the spill area.
- Disposal: Dispose of the waste, including contaminated absorbents and PPE, as hazardous waste in accordance with local, state, and federal regulations.[\[2\]](#)
- Reporting: Report the incident to the appropriate safety officer or department.



[Click to download full resolution via product page](#)

Caption: Logical workflow for handling a chemical spill.

Physical and Chemical Properties

Understanding the physical and chemical properties is vital for safe handling and use in experiments.

Table 5: Physical and Chemical Properties of 3-Bromo-5-fluoropyridine

Property	Value	Reference
Molecular Formula	C₅H₃BrFN	
Molecular Weight	175.99 g/mol	
CAS Number	407-20-5	
Appearance	Solid	
Melting Point	24-28 °C	

| Flash Point | 64 °C (147.2 °F) | |

Note: Properties for the 1-oxide (CAS 1221793-60-7) may differ. The molecular weight of the 1-oxide is 191.99 g/mol .[\[8\]](#)

Stability and Reactivity

Table 6: Stability and Reactivity

Aspect	Information	Reference
Chemical Stability	Stable under normal storage and handling conditions.	[2]
Conditions to Avoid	Heat, sparks, open flames, and other ignition sources.	[2] [6]
Incompatible Materials	Strong oxidizing agents, strong acids.	[2] [6]
Hazardous Decomposition Products	Under fire conditions, may produce: Carbon oxides (CO, CO ₂), Nitrogen oxides (NO _x), Hydrogen bromide, Hydrogen fluoride.	[2]

| Hazardous Polymerization | Will not occur. [\[6\]](#) |

Toxicological Information

The primary toxicological concerns are acute oral toxicity and severe irritation to the skin, eyes, and respiratory system.

- Acute Toxicity: Harmful if swallowed.[\[2\]](#)
- Skin Corrosion/Irritation: Causes skin irritation.[\[2\]](#)
- Serious Eye Damage/Irritation: Causes serious eye damage.[\[2\]](#)
- Respiratory Irritation: May cause respiratory irritation. The material is destructive to the tissue of the mucous membranes and upper respiratory tract.[\[2\]](#) Symptoms can include coughing, shortness of breath, headache, and nausea.[\[2\]](#)

Conclusion

3-Bromo-5-fluoropyridine 1-oxide and its parent compound are valuable reagents that must be handled with significant care. The primary hazards include acute oral toxicity, severe eye

damage, and skin and respiratory irritation. Adherence to the engineering controls, personal protective equipment guidelines, and handling procedures outlined in this guide is essential for ensuring the safety of all laboratory personnel. In the event of an emergency, the specified first-aid and spill response protocols should be implemented immediately. Always consult the most current and specific Safety Data Sheet before use.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-Bromo-5-fluoropyridine 1-oxide [myskinrecipes.com]
- 2. synquestlabs.com [synquestlabs.com]
- 3. enamine.enamine.net [enamine.enamine.net]
- 4. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 5. fishersci.com [fishersci.com]
- 6. fishersci.com [fishersci.com]
- 7. fishersci.com [fishersci.com]
- 8. 3-Bromo-5-fluoropyridine 1-oxide | C₅H₃BrFNO | CID 53217387 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [3-Bromo-5-fluoropyridine 1-oxide safety and handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b597494#3-bromo-5-fluoropyridine-1-oxide-safety-and-handling]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com